

stability and storage of pNP-TMP

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: pNP-TMP

CAS No.: 16562-50-8

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Chemical Identity of pNP-TMP

pNP-TMP, or **thymidine 5'-monophosphate p-nitrophenyl ester**, is a synthetic substrate used in enzymatic studies [1]. Its structure is a conjugate of thymidine monophosphate (TMP) and a p-nitrophenol group. The search results confirm its use in biochemical research, specifically in a 2019 study to understand the mechanism of the enzyme oligoribonuclease [1].

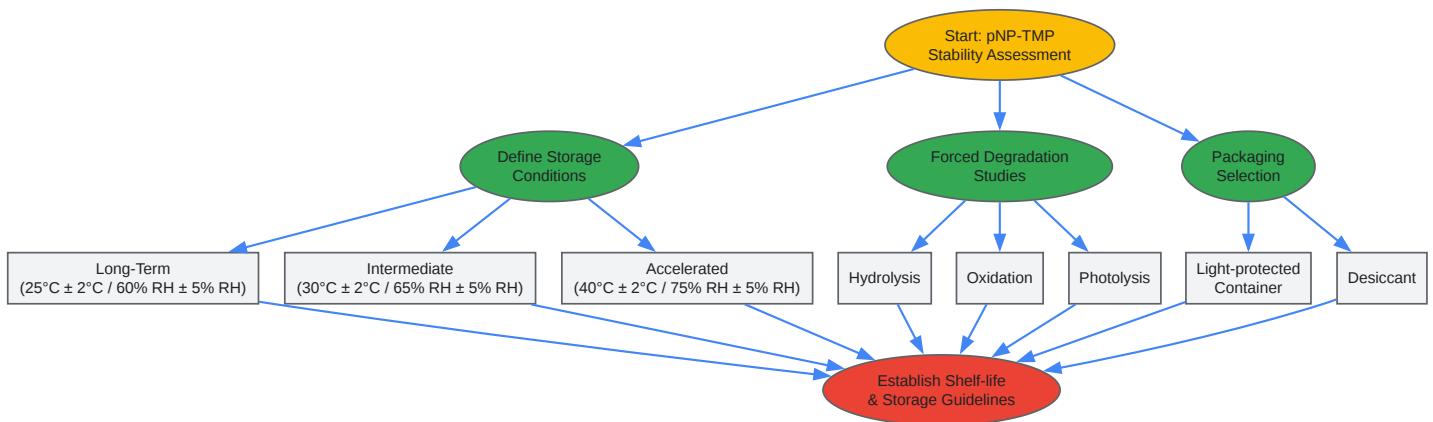
Framework for Stability & Storage of pNP-TMP

As a research chemical, **pNP-TMP** may not have publicly documented stability data. The following framework, based on ICH guidelines, outlines how to determine and validate its storage conditions [2] [3].

Factor to Consider	Application to pNP-TMP	Recommended Testing & Storage Approach
Chemical Structure [2]	Ester and aromatic nitro groups may be susceptible to hydrolysis and photodegradation.	Conduct forced degradation studies (e.g., under acidic, basic, oxidative, and photolytic stress). Store in a dry, cool place , protected from light [2].
Physical Form [2]	Likely a solid powder.	Assess sensitivity to moisture. Use protective packaging (e.g., a desiccant) to prevent

Factor to Consider	Application to pNP-TMP	Recommended Testing & Storage Approach
		hydrolysis [2].
Intended Use [1]	Used as an enzyme substrate in experimental settings.	Stability should be confirmed in the final solvent or buffer system used in assays, especially over the experiment's duration.

The following workflow visualizes the standard process for determining the stability of a pharmaceutical substance, which can be directly applied to **pNP-TMP**.



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*Stability assessment workflow for **pNP-TMP** based on ICH guidelines.*

Standard Stability Storage Conditions

Stability studies are conducted under controlled conditions to predict a product's shelf life. The table below summarizes the standard ICH conditions [2] [3].

Study Type	Standard Conditions	Typical Duration	Purpose
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12+ months	Simulates intended storage; defines shelf life [2].
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6+ months	Bridges data if long-term results are borderline [2].
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	Rapidly identifies degradation pathways [2].
Refrigerated	5°C ± 3°C	Varies	For substances unstable at room temperature [3].
Freezer	-20°C ± 5°C or lower	Varies	For highly sensitive substances [2].

How to Proceed with Your Research

To obtain specific stability data for **pNP-TMP**, I suggest the following actions:

- **Contact the Manufacturer:** The most reliable source for stability information and recommended storage conditions is the company that synthesizes and sells **pNP-TMP**.
- **Consult the Literature:** Perform a detailed search through scientific databases (e.g., SciFinder, Reaxys) for any published studies that may have documented the stability of **pNP-TMP** or very similar compounds.
- **Conduct Your Own Studies:** Following the ICH framework outlined above, you can design a stability study to generate the data required for your specific application.

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References

1. RCSB PDB - 6A4D: pNP - TMP bound Oligoribonuclease (ORN) from... [rcsb.org]
2. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
3. Off-Site ICH Stability | Precision Storage Stability Storage [precisionstabilitystorage.com]

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